Technical Guide: Spectroscopic Characterization & Synthesis of 2,4-Difluoro-1-isopropoxybenzene

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Compound of Interest	
Compound Name:	*2,4-Difluoro-1-isopropoxybenzene*
CAS No.:	*203059-83-0*
Cat. No.:	*B1635887*

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Executive Summary

2,4-Difluoro-1-isopropoxybenzene (also known as 1-(1-methylethoxy)-2,4-difluorobenzene) is a specialized fluorinated intermediate used in the synthesis of agrochemicals and pharmaceuticals. Its structural core—a difluorobenzene ring coupled with a bulky isopropyl ether—imparts unique metabolic stability and lipophilicity to bioactive scaffolds.

This guide provides a rigorous technical breakdown of its synthesis via Williamson etherification, followed by a detailed spectroscopic analysis. Special emphasis is placed on the

F-induced splitting patterns in NMR, which often confound automated assignment algorithms.

Chemical Identity & Properties

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Property	Data
IUPAC Name	1-(1-methylethoxy)-2,4-difluorobenzene
Common Name	2,4-Difluorophenyl isopropyl ether
CAS Number	203059-83-0
Molecular Formula	
Molecular Weight	172.17 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~65-68 °C at 15 mmHg (Predicted)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water

Synthesis Protocol: Williamson Etherification

Objective: Synthesize **2,4-difluoro-1-isopropoxybenzene** from 2,4-difluorophenol.

Reaction Logic

The synthesis relies on an

nucleophilic substitution. The phenoxide ion, generated in situ by potassium carbonate (

), attacks the secondary carbon of 2-bromopropane.

- Why

  ? It provides mild deprotonation without promoting elimination of the isopropyl halide (a common side reaction with stronger bases like NaH).

- Why DMF? A polar aprotic solvent enhances the nucleophilicity of the phenoxide anion.

Step-by-Step Methodology

Reagents:

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- 2,4-Difluorophenol (1.0 equiv)
- 2-Bromopropane (1.5 equiv)
- Potassium Carbonate (

  ), anhydrous (2.0 equiv)
- N,N-Dimethylformamide (DMF) [0.5 M concentration relative to phenol]

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar. Purge with Nitrogen (

).
- Dissolution: Charge the flask with 2,4-difluorophenol and anhydrous DMF. Stir until dissolved.
- Deprotonation: Add

  in a single portion. The suspension may turn slightly yellow. Stir at Room Temperature (RT) for 30 minutes to ensure phenoxide formation.
- Addition: Add 2-bromopropane dropwise via syringe to control the exotherm.
- Reaction: Heat the mixture to 60°C for 4–6 hours.
  - Checkpoint: Monitor by TLC (10% EtOAc in Hexanes). The starting phenol (

) should disappear; product (

) will appear.
- Workup:
  - Cool to RT. Pour mixture into ice-cold water (5x reaction volume).
  - Extract with Diethyl Ether (

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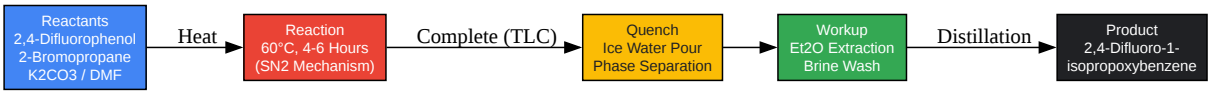
) x 3.

- Wash combined organics with water (to remove DMF) and Brine.
- Dry over

  , filter, and concentrate carefully (product is volatile).

- Purification: Vacuum distillation is preferred over column chromatography for scale-up.

Process Flowchart



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Figure 1: Workflow for the Williamson ether synthesis of the target compound.

Spectroscopic Characterization

The presence of two fluorine atoms on the benzene ring introduces complex spin-spin coupling (

and

), creating "multiplets of multiplets" in the NMR spectra.

NMR Analysis (400 MHz,)

Note: Chemical shifts are representative based on structural analogs and calculated increments.

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Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
Isopropoxy-CH	4.45 – 4.55	Septet	1H		Characteristic ether methine.
Isopropoxy-CH3	1.34 – 1.38	Doublet	6H		Characteristic isopropyl methyls.
Ar-H (C3)	6.75 – 6.85	TD or DDD	1H	,	Shielded by two ortho-fluorines.
Ar-H (C5)	6.85 – 6.95	Multi (TD)	1H	Complex	Coupled to F4 (ortho) and F2 (para).
Ar-H (C6)	6.95 – 7.05	TD	1H	,	Ortho to ether oxygen; desheilded.

Technical Insight (The Roofing Effect): In 2,4-difluoro systems, the proton at C3 is flanked by two fluorine atoms. This results in a distinct Triplet of Doublets (td) or a broad multiplet, depending on the resolution. Do not mistake this for an impurity; it is the signature of the 2,4-difluoro substitution pattern.

NMR Analysis (100 MHz,)

The carbon spectrum is dominated by large C-F coupling constants.

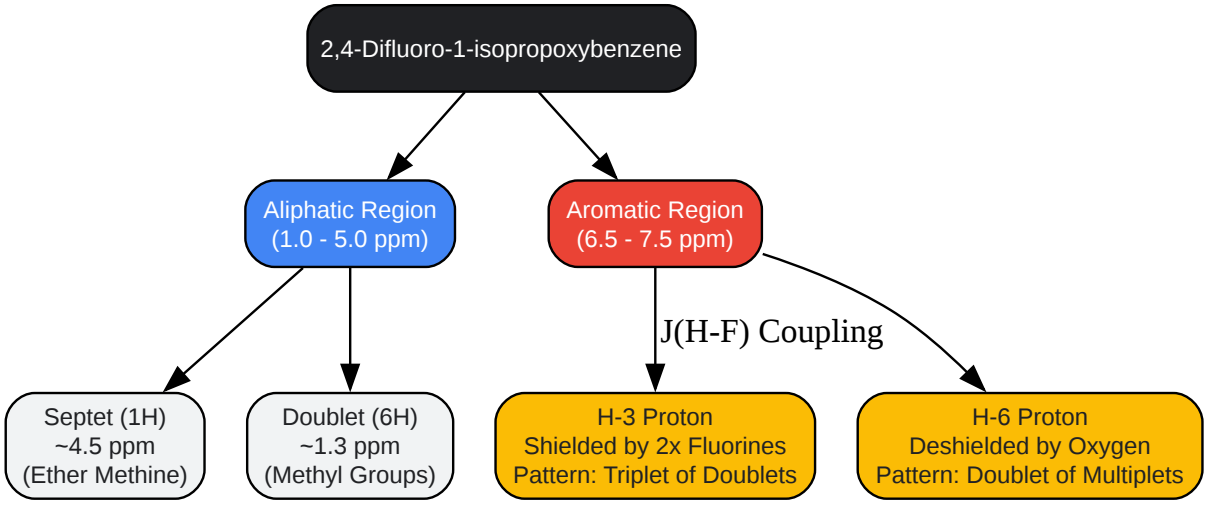
- C-F Coupling Constants (Typical):
  - (Direct bond)
  - (Geminal)

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- (Vicinal)

Carbon	Shift (ppm)	Splitting	Assignment
C-O (Ether)	72.5	Singlet	Isopropyl CH
CH3 (Isopropyl)	22.1	Singlet	Isopropyl CH3
C2 (Ar-F)	153.0	dd ( )	Direct F-bond
C4 (Ar-F)	157.5	dd ( )	Direct F-bond
C1 (Ar-O)	142.0	dd	Ipso to Oxygen

Spectral Logic Diagram



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Figure 2: NMR assignment logic tree distinguishing aliphatic and aromatic coupling regimes.

Quality Control & Safety

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HPLC Method (Purity Check)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 50% B to 90% B over 10 mins.
- Detection: UV at 254 nm (Aromatic ring) and 210 nm.
- Retention Time: Expect late elution (~7-8 min) due to lipophilic isopropyl and fluorine groups.

Safety Profile (GHS)

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Fluorinated aromatics can be absorbed through the skin.

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